

Identity of "HS79" Unclear, Preventing Protocol Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HS79

Cat. No.: B15573752

[Get Quote](#)

Initial research into the preparation of stock solutions for "**HS79**" has revealed a significant ambiguity in the identity of this substance, halting the development of the requested application notes and protocols. The term "**HS79**" appears to refer to at least two distinct products: a chemical compound and a specialized industrial hose.

A comprehensive search has shown that "HS-79" is a widely recognized brand name for an ultra-lightweight, flexible, smooth-bore Polytetrafluoroethylene (PTFE) hose used for high-performance fluid transfer in industries such as motorsports and aviation.^{[1][2][3][4][5][6][7][8][9][10]} This product is a physical piece of equipment and not a chemical substance for which a stock solution would be prepared.

In contrast, a single source mentions "**HS79**" as a selective fatty acid synthase (FASN) inhibitor intended for lipid metabolism research.^[11] This source provides limited solubility data, stating that the compound is soluble in Dimethyl Sulfoxide (DMSO) at 100 mg/mL and in warm ethanol at 40 mg/mL.^[11] However, this appears to be an isolated reference, and no further corroborating scientific literature or supplier information could be found to provide the necessary details for creating a comprehensive and safe laboratory protocol.

The significant discrepancy between these two products and the lack of detailed chemical and safety information for "**HS79**" as a FASN inhibitor make it impossible to proceed with generating the requested application notes and protocols. Key information required for such a document, including molecular weight, chemical formula, stability, and detailed handling and storage procedures, remains unavailable.

Without clear identification and comprehensive data for "HS79" as a chemical compound, the creation of a reliable and safe protocol for the preparation of stock solutions cannot be fulfilled. Further clarification on the specific compound of interest is required to proceed.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. HS-79 PTFE Hose sold by the foot | AN Plumbing [anplumbing.com]
- 3. xrp.com [xrp.com]
- 4. pitstopusa.com [pitstopusa.com]
- 5. HS79 - Ultra-Lite Hose [mscn.com.au]
- 6. XRP HS-79 PTFE Hose Ends in Port Thread - XRP HS-79 PTFE Hose Ends & Hoses - PTFE Hoses & Hose Ends | AN Plumbing [anplumbing.com]
- 7. XRP HS-79 PTFE Hose Ends in A.N. - XRP HS-79 PTFE Hose Ends & Hoses - PTFE Hoses & Hose Ends | AN Plumbing [anplumbing.com]
- 8. -6 90 Deg. Swivel / 30 Deg. XRP HS-79 PTFE Hose Assy | AN Plumbing [anplumbing.com]
- 9. xrp.com [xrp.com]
- 10. HS-79 Smooth Bore PTFE Ends | AN Plumbing [anplumbing.com]
- 11. HS79|FASN Inhibitor [benchchem.com]
- To cite this document: BenchChem. [Identity of "HS79" Unclear, Preventing Protocol Development]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15573752#preparing-hs79-stock-solutions\]](https://www.benchchem.com/product/b15573752#preparing-hs79-stock-solutions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com